

Malabaricone C stability storage temperature solvent

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Compound Focus: Malabaricone C

CAS No.: 63335-25-1

Cat. No.: S534404

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Basic Properties & Storage Guidelines

The table below summarizes the known physicochemical properties of **Malabaricone C** and recommended storage practices.

Property	Specification	Source / Rationale
Purity	(\geq) 99.43%	Analysis Certificate (COA) [1]
Physical Form	Solid [2]	Supplier Information
CAS Number	63335-25-1 [1]	Supplier Information

| **Short-Term Storage** | **Solvent:** DMSO (for stock solutions) [1] **Temperature:** 4°C (for shipping) [2] |
Based on common practice for *in vitro* assays and shipping conditions. | | **Long-Term Storage** |
Temperature: -20°C to -80°C [2] | Supplier's recommended storage temperature. |

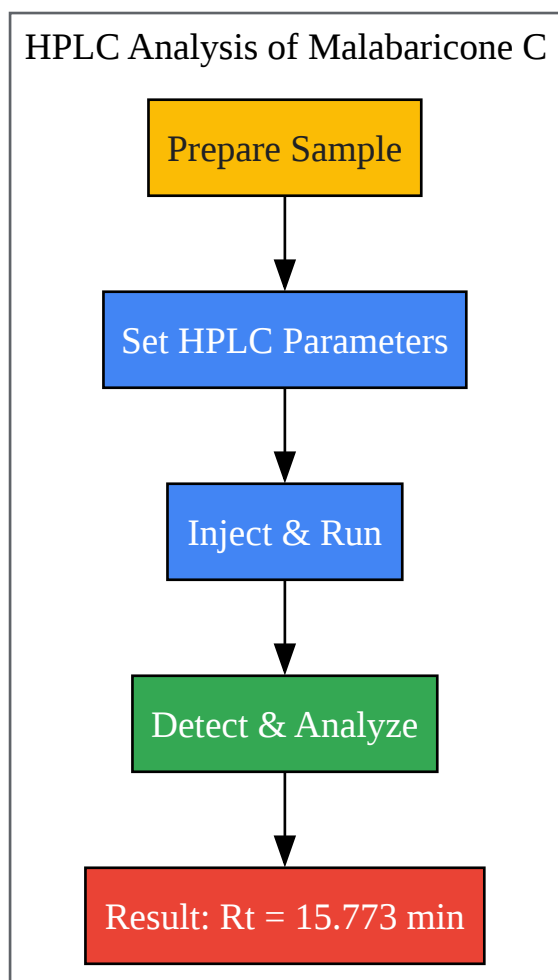
Storage Solvent Selection

For preparing stock solutions of **Malabaricone C**, **DMSO** is a suitable solvent due to its ability to dissolve a wide range of organic compounds [1]. The table below compares common storage solvents.

Solvent	Advantages	Limitations / Considerations
DMSO	Excellent solubility for many research compounds; suitable for preparing stock solutions for <i>in vitro</i> assays [1].	Hygroscopic; must be stored airtight to prevent water absorption. Freeze-thaw cycles should be minimized.
Acetonitrile	Aprotic solvent, commonly used for long-term storage of chromatographic compounds to prevent chemical reactions [3].	May not be suitable for initial dissolution if the compound has low solubility.
Isopropanol/Water Mix	Lower toxicity; higher vapor pressure reduces risk of column dry-out in HPLC applications; stronger eluent for impurity removal [4].	Primarily referenced for column storage; compatibility with Malabaricone C should be verified.

Experimental Protocols & HPLC Analysis

The following workflow and parameters are adapted from a study that used **Malabaricone C** and analyzed it via HPLC [1].



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HPLC Analysis Parameters [1]

This method can be used to detect and confirm the presence of **Malabaricone C** in a solution.

Parameter	Setting
Column	C-18 (Reversed-Phase)
Mobile Phase A	Acetonitrile
Mobile Phase B	0.1% Formic Acid in Water (aqueous)

| **Gradient Program** | - 40% A for 2 min

- Increase to 80% A over 22 min
- 100% A for 2 min
- Re-equilibrate at 40% A for 4 min | | **Flow Rate** | 1.0 mL/min | | **Injection Volume** | 20 μ L | | **Detection Wavelength** | 274 nm (Diode Array Detector) | | **Retention Time (R_t)** | ~15.773 min |

Protocol: Interaction Study with N-Acetyl Cysteine (NAC) [1]

This protocol is used to study the potential chemical interaction between **Malabaricone C** and the antioxidant NAC.

- **Sample Preparation:**
 - Prepare a 100 mM stock solution of NAC in 1X PBS (Phosphate Buffered Saline).
 - Mix **Malabaricone C** and NAC to final concentrations of 100 μ M each in a solution.
 - Incubate the mixture at **37°C for 1 hour**.
- **Analysis:**
 - **HPLC:** Inject the incubated sample using the parameters listed above. Monitor for any changes in the retention time or peak shape of **Malabaricone C** compared to a control.
 - **Spectroscopy:** Record the absorbance spectrum of the mixture (and controls) across a wavelength range of **250 nm to 700 nm** after incubation. Look for shifts in absorbance peaks that indicate interaction.

Key Biological Activities & Experimental Notes

Malabaricone C is a natural product with several investigated biological activities. Here are key experimental considerations from the literature:

Biological Activity	Experimental Model	Key Findings & Considerations
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| **Sphingomyelin Synthase (SMS) Inhibition** [1] | *In vitro* enzyme assay; High-fat diet-induced obesity mice model. | - IC₅₀: 1.5 μ M (SMS2), 3 μ M (SMS1).

- **In vivo administration:** Oral gavage improved glucose tolerance, reduced weight gain/ hepatic steatosis. || **Anti-quorum Sensing** [5] | *Chromobacterium violaceum* CV026; *Pseudomonas aeruginosa* PAO1. | - Inhibited violacein production.
- Suppressed pyocyanin production and biofilm formation in *P. aeruginosa*. || **Induction of Apoptosis** [1] | Human breast cancer MCF-7 cell line. | - Cytotoxicity via caspase-independent, mitochondrial apoptotic pathway.
- Involves Lysosomal Membrane Permeabilization (LMP), cathepsin B release, and Bid cleavage. || **Immunosuppression & GvHD Prophylaxis** [1] | Mouse T-cells; Mouse model of Graft-versus-Host Disease (GvHD). | - Suppressed T-cell activation, proliferation, and cytokine production (IL-2, IFN- γ , IL-6).
- **In vivo treatment:** Donor cells treated with 10 μ M **Malabaricone C** for 4 hours suppressed GvHD mortality/morbidity. |

Frequently Asked Questions

What is the recommended long-term storage condition for Malabaricone C? For long-term storage of the solid compound, it is recommended to store it at between **-20°C and -80°C** [2]. Stock solutions are typically prepared in DMSO. Always refer to the Certificate of Analysis (CoA) from your supplier for specific lot data.

How should I handle Malabaricone C if I need to use it in a cell culture assay? First, prepare a concentrated stock solution in DMSO. Then, dilute this stock into your cell culture medium. Ensure that the final concentration of DMSO in your assay (typically \leq 0.1%) is low enough to be non-toxic to your cells. Including a vehicle control (medium with the same final DMSO concentration but without the compound) is essential.

The HPLC method provided uses formic acid. Can I use a different buffer? The method cited uses 0.1% formic acid for ionization efficiency in LC-MS contexts. You can substitute this with other volatile buffers like **5-10 mM ammonium formate** [3], but be aware that this might slightly alter the compound's retention time. Always re-equilibrate and validate the method after any changes.

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